

Application Notes and Protocols: Stable-Isotope Labeling of Miltiradiene for Pathway Tracing

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Compound of Interest

Compound Name: Miltiradiene

Cat. No.: B1257523

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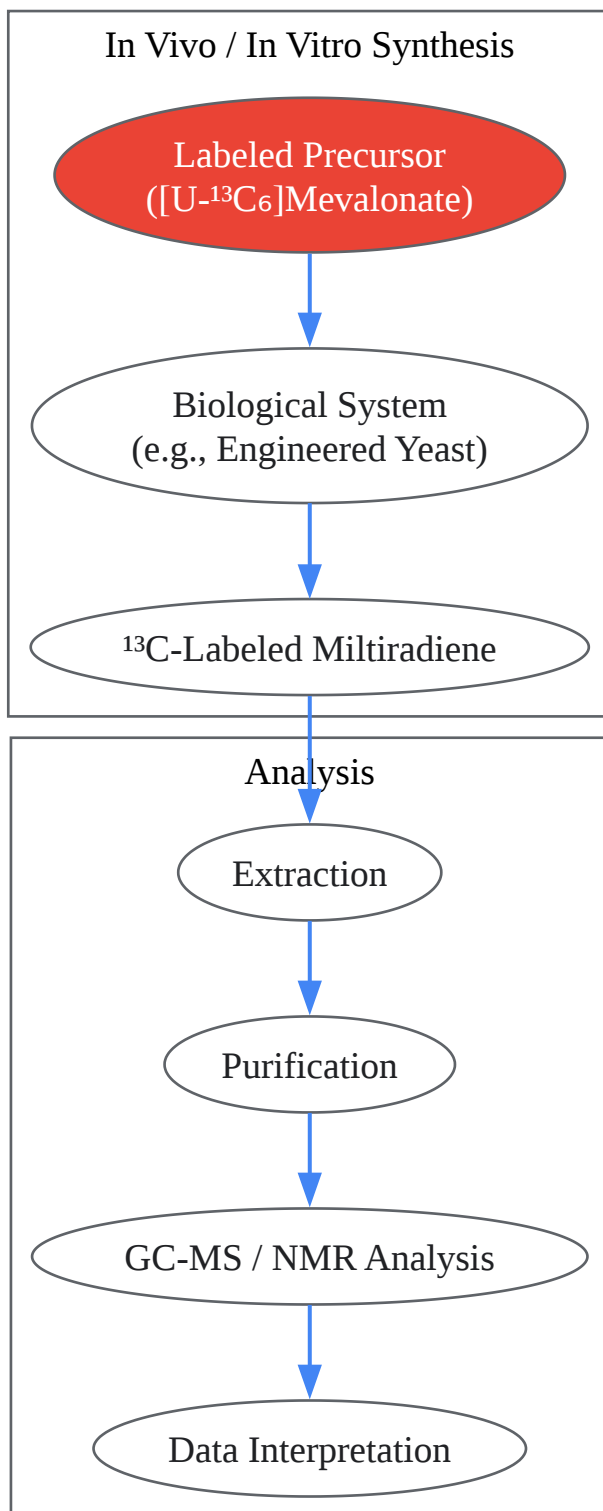
For Researchers, Scientists, and Drug Development Professionals

Introduction

Miltiradiene is a key biosynthetic intermediate of various pharmacologically significant abietane-type diterpenoids, including tanshinones and triptolide. Understanding and engineering its biosynthetic pathway is crucial for the sustainable production of these valuable compounds. Stable-isotope labeling is a powerful technique to trace the metabolic fate of precursors and elucidate biosynthetic pathways. This document provides detailed application notes and protocols for the stable-isotope labeling of **miltiradiene**, its analysis, and its application in pathway tracing experiments. The use of ^{13}C -labeled precursors allows for unambiguous tracking of carbon atoms through the metabolic network, providing critical insights for metabolic engineering and drug development.

Miltiradiene Biosynthetic Pathway

Miltiradiene is synthesized from the universal diterpenoid precursor, geranylgeranyl diphosphate (GGPP). The biosynthesis proceeds through a two-step cyclization reaction catalyzed by diterpene synthases. In many organisms, including *Salvia miltiorrhiza*, this involves two separate enzymes: a class II diterpene synthase, copalyl diphosphate synthase (CPS), and a class I diterpene synthase, **miltiradiene** synthase (KSL). Some organisms, like *Selaginella moellendorffii*, possess a bifunctional diterpene synthase (MDS) that catalyzes both steps.



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